

Spectroscopic Elucidation of N-Cyclopentyl-2-methoxybenzamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-cyclopentyl-2-methoxybenzamide*
CAS No.: 331435-51-9
Cat. No.: B402234

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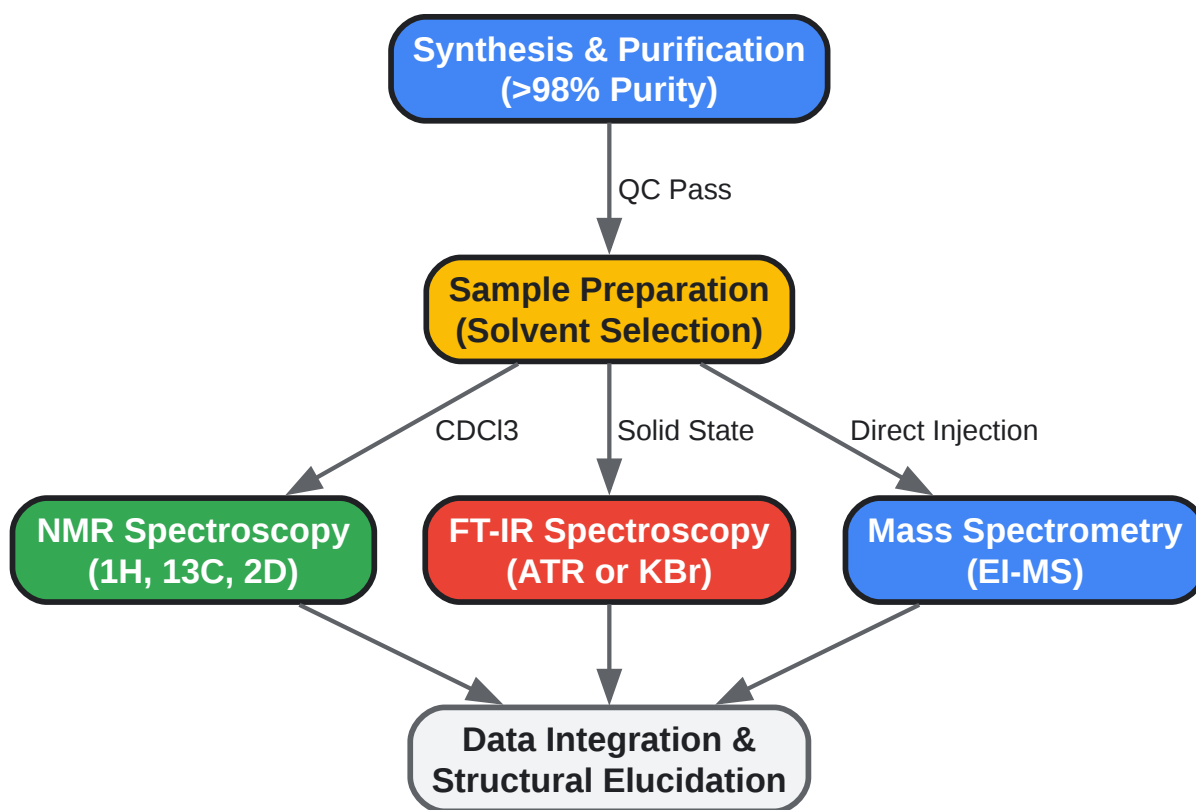
Executive Summary & Chemical Context

The ortho-methoxybenzamide pharmacophore is a highly privileged structural motif in medicinal chemistry, frequently serving as the core scaffold for central nervous system (CNS) agents, including dopamine D2/D3 receptor antagonists and multi-targeted enzyme inhibitors[1]. **N-cyclopentyl-2-methoxybenzamide** (CAS RN: 331435-51-9) represents a fundamental model compound within this class[2].

Understanding the spectroscopic signatures of this molecule is critical for drug development professionals. The presence of the ortho-methoxy group restricts the conformational flexibility of the amide bond via steric hindrance and intramolecular hydrogen bonding. This guide provides an authoritative, in-depth analysis of the Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Mass Spectrometry (MS) data for this compound, emphasizing the causality behind experimental choices and structural elucidation.

Analytical Workflow & Self-Validating Protocols

To ensure high-fidelity structural characterization, the analytical workflow must be treated as a self-validating system. The choice of solvent, ionization energy, and sample matrix directly dictates the reliability of the data.



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Analytical workflow for the spectroscopic characterization of **N-cyclopentyl-2-methoxybenzamide**.

Protocol 2.1: Nuclear Magnetic Resonance (NMR) Spectroscopy

- Causality of Solvent Selection: Deuterated chloroform (CDCl_3) is explicitly selected over DMSO-d_6 . Protic or strongly hydrogen-bond-accepting solvents like DMSO disrupt the intramolecular hydrogen bonding between the amide N-H and the ortho-methoxy oxygen. CDCl_3 preserves this conformation, yielding sharper, more representative signals for the amide proton[3].
- Step 1: Dissolve 10–15 mg of highly purified (>98%) **N-cyclopentyl-2-methoxybenzamide** in 0.6 mL of CDCl_3 containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard[3].
- Step 2: Acquire ^1H NMR spectra at 400 MHz (or higher) utilizing a relaxation delay (D1) of 2.0 seconds to ensure the complete relaxation and accurate integration of the aliphatic cyclopentyl protons[3].
- Step 3: Acquire ^{13}C NMR spectra at 100 MHz using a standard proton-decoupled sequence (e.g., WALTZ-16).
- Self-Validation Step: Verify the residual CHCl_3 peak precisely at δ 7.26 ppm (^1H) and δ 77.16 ppm (^{13}C) prior to assigning chemical shifts to rule out calibration drift[3].

Protocol 2.2: Fourier-Transform Infrared (FT-IR) Spectroscopy

- Causality of Matrix Selection: Solid-state FT-IR is preferred to observe the intermolecular hydrogen-bonded network of the amide group, which is highly diagnostic for secondary amides and shifts significantly if analyzed in a solution phase[4].
- Step 1: Prepare a transparent KBr pellet by grinding 1–2 mg of the desiccated analyte with 100 mg of anhydrous, IR-grade KBr.
- Step 2: Scan the sample from 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1} , accumulating a minimum of 32 scans to maximize the signal-to-noise ratio[4].

- Self-Validation Step: Execute a background scan immediately prior to sample analysis to subtract atmospheric water vapor and CO₂, ensuring the ~3300 cm⁻¹ region is free of artifacts.

Protocol 2.3: Mass Spectrometry (MS)

- Causality of Ionization: Electron Impact (EI) at 70 eV is the gold standard for generating reproducible, hard-ionization fragmentation patterns. This allows for the definitive identification of structural subunits via predictable α -cleavage pathways typical of N-substituted benzamides[5].
- Step 1: Introduce the sample via a Direct Insertion Probe (DIP) or via Gas Chromatography (GC-MS).
- Step 2: Apply an ionization energy of 70 eV and scan the m/z range from 50 to 300[5].
- Self-Validation Step: Run a solvent blank immediately before the sample to ensure the ion source is free of carryover contamination.

Spectroscopic Data & Mechanistic Interpretation

¹H and ¹³C NMR Spectroscopy

The NMR spectra of **N-cyclopentyl-2-methoxybenzamide** are defined by the strong electron-donating nature of the methoxy group and the anisotropic effects of the carbonyl core.

Table 1: ¹H NMR Spectral Data (400 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment & Mechanistic Rationale
~8.20	Broad doublet (br d)	1H	Amide N-H: Deshielded by the carbonyl anisotropy. The doublet arises from 3J coupling to the adjacent cyclopentyl C-H.
~7.45	Doublet of doublets (dd)	1H	Aromatic C6-H: Ortho to the amide group.
~7.35	Triplet of doublets (td)	1H	Aromatic C4-H: Para to the methoxy group.
~7.05	Triplet (t)	1H	Aromatic C5-H: Meta to the methoxy group.
~6.95	Doublet (d)	1H	Aromatic C3-H: Strongly shielded by the resonance electron donation (+R effect) of the adjacent ortho-methoxy oxygen.
~4.35	Multiplet (m)	1H	Cyclopentyl C1'-H: Highly deshielded due to the direct attachment to the electron-withdrawing amide nitrogen.
~3.95	Singlet (s)	3H	Methoxy -OCH ₃ : Characteristic sharp singlet for aryl methyl ethers.

~2.10 – 1.40	Multiplets (m)	8H	Cyclopentyl -CH ₂ -: Four methylene groups (C2', C3', C4', C5') exhibiting complex splitting due to ring puckering and diastereotopicity.
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Table 2: ¹³C NMR Spectral Data (100 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Assignment	Structural Note
~165.0	C=O (Carbonyl)	Typical shift for a benzamide carbonyl[4].
~157.5	Ar-C2 (C-OMe)	Deshielded by the electronegative oxygen atom.
~132.0, 131.5, 121.0, 111.5	Ar-C (Aromatic)	The C3 carbon (ortho to OMe) appears furthest upfield (~111.5 ppm) due to increased electron density.
~56.0	-OCH ₃	Standard aryl methoxy carbon shift.
~51.5	Cyclopentyl C1'	Deshielded by the adjacent amide nitrogen.
~33.0, 24.0	Cyclopentyl CH ₂	C2'/C5' (~33 ppm) and C3'/C4' (~24 ppm).

FT-IR Spectroscopy

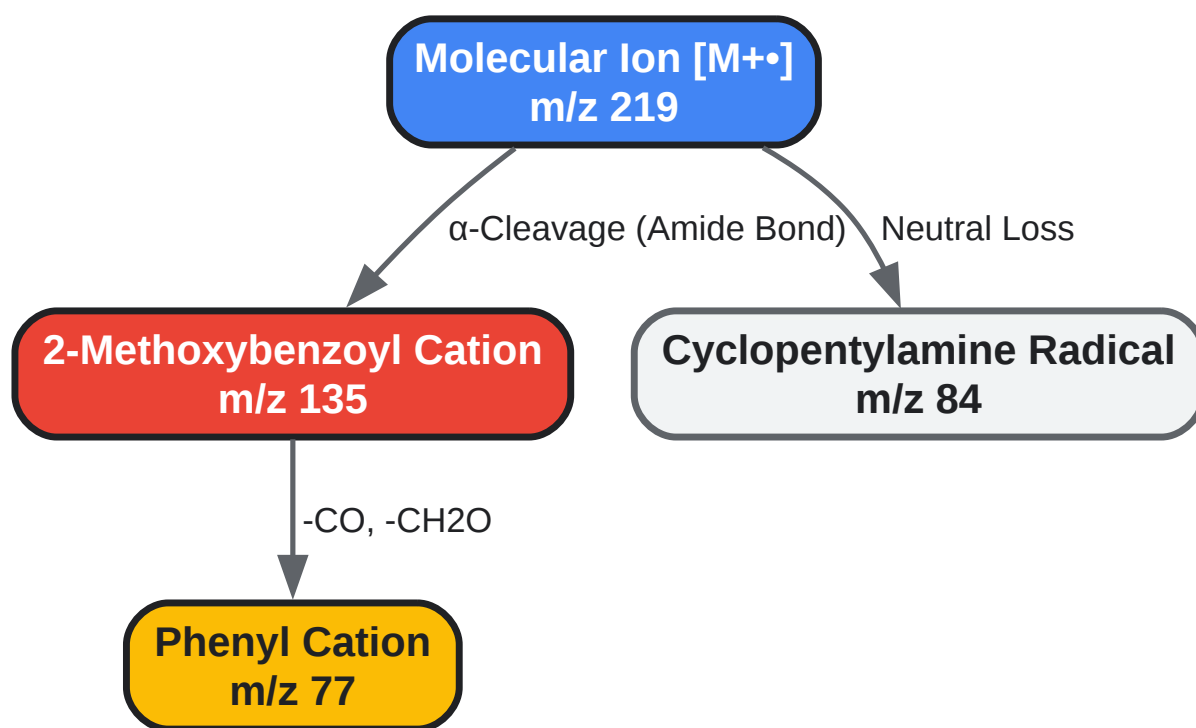
The infrared spectrum provides critical validation of the secondary amide functionality. The resonance contribution of the nitrogen lone pair into the carbonyl π -system gives the C=O bond partial single-bond character, lowering its stretching frequency compared to a standard ketone[4].

Table 3: FT-IR Spectral Data (Solid State, KBr)

Wavenumber (cm ⁻¹)	Vibration Type	Assignment
~3320	N-H Stretch	Confirms the presence of a secondary amide.
~2950, 2870	C-H Stretch (Aliphatic)	Corresponds to the cyclopentyl ring methylene groups.
~1645	C=O Stretch (Amide I)	Lowered frequency due to nitrogen resonance and hydrogen bonding[4].
~1540	N-H Bend (Amide II)	Characteristic coupled C-N stretch and N-H bend.
~1240	C-O-C Stretch	Asymmetric stretching of the aryl alkyl ether (methoxy group).

Mass Spectrometry (EI-MS)

Under 70 eV electron impact, N-substituted benzamides undergo highly predictable fragmentation[5]. The dominant pathway is the α -cleavage of the amide bond, which yields a highly stable acylium ion.



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Primary electron impact (EI) mass spectrometry fragmentation pathway of the benzamide core.

Table 4: EI-MS Fragmentation Data

m/z Ratio	Relative Abundance	Fragment Identity	Mechanistic Pathway
219	15 - 25%	$[M]^+\bullet$	Intact molecular ion of N-cyclopentyl-2-methoxybenzamide.
135	100% (Base Peak)	$[C_8H_7O_2]^+$	2-Methoxybenzoyl cation (Acylium ion) formed via rapid α -cleavage[5].
77	30 - 40%	$[C_6H_5]^+$	Phenyl cation resulting from the sequential loss of CO and formaldehyde from the base peak.

Conclusion

The spectroscopic characterization of **N-cyclopentyl-2-methoxybenzamide** relies on understanding the interplay between its structural components. The electron-donating ortho-methoxy group dictates the shielding of the aromatic protons in the 1H NMR spectrum, while the restricted rotation of the amide bond defines the sharp N-H signals and lowered Amide I FT-IR frequencies. By adhering to the self-validating protocols outlined above, researchers can ensure high-accuracy structural elucidation for this and analogous privileged pharmacophores.

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